

# Application Notes and Protocols for the Synthesis of N-(4-isopropylphenyl)acetamide

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## Compound of Interest

Compound Name: N-(4-isopropylphenyl)acetamide

Cat. No.: B184601

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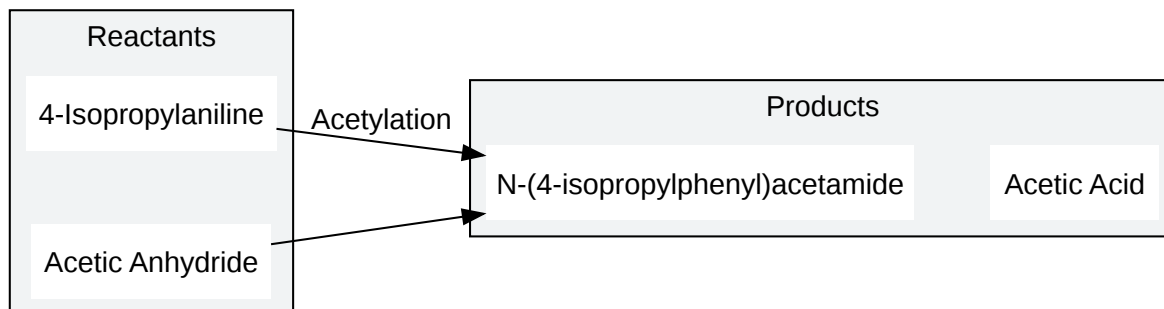
This document provides a comprehensive protocol for the synthesis of **N-(4-isopropylphenyl)acetamide**, a compound of interest in medicinal chemistry and materials science. The protocol is based on the well-established acetylation of 4-isopropylaniline using acetic anhydride.

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO
Molecular Weight	177.25 g/mol
Appearance	White to off-white crystalline solid
Melting Point	105-107 °C
Boiling Point	324.7 °C at 760 mmHg (Predicted)
CAS Number	5702-74-9

## Reaction Scheme

The synthesis proceeds via the nucleophilic acyl substitution of 4-isopropylaniline with acetic anhydride.



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Caption: Reaction scheme for the synthesis of **N-(4-isopropylphenyl)acetamide**.

## Experimental Protocol

This protocol describes the synthesis of **N-(4-isopropylphenyl)acetamide** from 4-isopropylaniline and acetic anhydride.

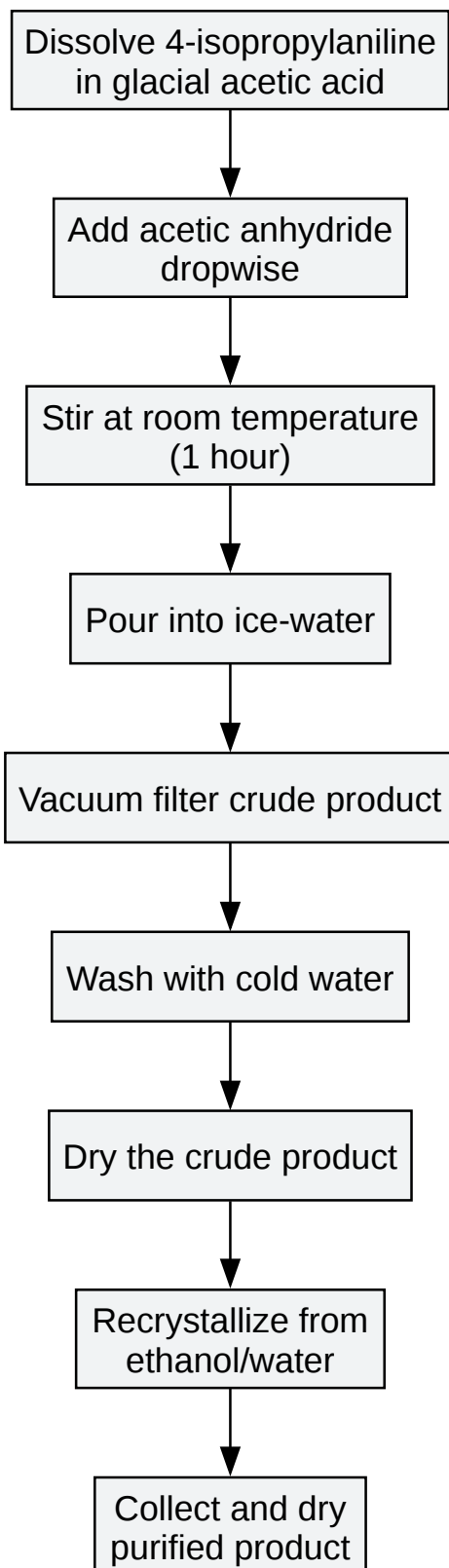
## Materials and Reagents

Reagent/Material	Grade	Supplier Example
4-Isopropylaniline	Reagent Grade, 98%	Sigma-Aldrich
Acetic Anhydride	Reagent Grade, 99%	Fisher Scientific
Glacial Acetic Acid	ACS Grade	VWR Chemicals
Ethanol (95%)	Reagent Grade	Pharmco-Aaper
Deionized Water	-	-
Anhydrous Sodium Sulfate	ACS Grade	EMD Millipore
Ethyl Acetate	HPLC Grade	J.T. Baker
Hexanes	HPLC Grade	J.T. Baker

## Procedure

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 5.0 g (37.0 mmol) of 4-isopropylaniline in 20 mL of glacial acetic acid.
- **Addition of Acetylating Agent:** To the stirred solution, slowly add 4.5 mL (4.9 g, 48.1 mmol) of acetic anhydride dropwise at room temperature. An exotherm may be observed.
- **Reaction:** Stir the reaction mixture at room temperature for 1 hour. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a 7:3 mixture of hexanes and ethyl acetate as the eluent.
- **Precipitation:** Upon completion of the reaction, pour the reaction mixture into 200 mL of ice-cold deionized water with vigorous stirring. A white precipitate of **N-(4-isopropylphenyl)acetamide** will form.
- **Isolation:** Collect the crude product by vacuum filtration using a Büchner funnel. Wash the solid with two 50 mL portions of cold deionized water.
- **Drying:** Dry the crude product in a desiccator over anhydrous calcium chloride or in a vacuum oven at 50-60 °C to a constant weight. A typical crude yield is in the range of 85-95%.
- **Purification (Recrystallization):**
  - Dissolve the crude product in a minimal amount of hot 95% ethanol in an Erlenmeyer flask.
  - If the solution is colored, a small amount of activated charcoal can be added, and the solution can be hot filtered.
  - Slowly add deionized water to the hot ethanol solution until the solution becomes cloudy.
  - Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
  - Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol-water mixture, and dry thoroughly.

## Experimental Workflow



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Caption: Experimental workflow for the synthesis of **N-(4-isopropylphenyl)acetamide**.

## Characterization Data

The synthesized **N-(4-isopropylphenyl)acetamide** should be characterized by spectroscopic methods to confirm its identity and purity.

### <sup>1</sup>H NMR Spectroscopy

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
1.22	Doublet	6H	-CH(CH <sub>3</sub> ) <sub>2</sub>
2.14	Singlet	3H	-NHCOCH <sub>3</sub>
2.89	Septet	1H	-CH(CH <sub>3</sub> ) <sub>2</sub>
7.16	Doublet	2H	Aromatic H (ortho to -NHAc)
7.42	Doublet	2H	Aromatic H (ortho to -iPr)
7.50 (broad)	Singlet	1H	-NHCO-

Solvent: CDCl<sub>3</sub>

### Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~3300	Strong	N-H stretch
3050-2850	Medium	C-H stretch (aromatic & aliphatic)
~1660	Strong	C=O stretch (Amide I)
~1540	Strong	N-H bend (Amide II)
~1370	Medium	C-H bend (isopropyl)

## Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- 4-Isopropylaniline is toxic and should be handled with care.
- Acetic anhydride is corrosive and a lachrymator.
- Glacial acetic acid is corrosive.
- Handle all chemicals with caution and refer to their respective Safety Data Sheets (SDS) for detailed information.

## Waste Disposal

Dispose of all chemical waste according to institutional and local regulations. Aqueous waste should be neutralized before disposal. Organic waste should be collected in a designated container.

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